

Application Note: HCFO-1224yd(E) in High-Performance Foam Blowing

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Compound of Interest

Compound Name: (E)-1-Chloro-2,3,3,3-tetrafluoropropene

CAS No.: 111512-52-8

Cat. No.: B11719674

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Executive Summary

HCFO-1224yd(E) is a next-generation hydrochlorofluoroolefin blowing agent designed to replace high-GWP HFCs (e.g., HFC-245fa) and HCFCs. It is characterized by an ultra-low GWP (<1), near-zero Ozone Depletion Potential (ODP), and non-flammability (typically A1 classification). Its application is critical in Polyurethane (PU), Polyisocyanurate (PIR), and Phenolic foams where thermal efficiency (k-factor) and regulatory compliance are paramount.

Critical Technical Note on Isomerism: Commercial formulations (e.g., AMOLEA™) are predominantly the (Z)-isomer (Boiling Point ~15°C). The (E)-isomer is often investigated in research or specific azeotropic blends. This protocol applies to both, but temperature control must be rigorously adjusted if using the (E) isomer, as trans-isomers in this family often exhibit different vapor pressure profiles than their cis-counterparts.

Physicochemical Profile & Mechanism

Comparative Properties

The following table contrasts HCFO-1224yd with legacy blowing agents.

Property	HCFO-1224yd(Z)*	HFC-245fa	HCFO-1233zd(E)	Relevance to Protocol
Chemical Structure	CF ₃ -CF=CHCl	CF ₃ -CH ₂ -CHF ₂	CF ₃ -CH=CHCl	Olefin structure ensures rapid atmospheric breakdown.
Boiling Point (°C)	15.0	15.3	19.0	Critical: Requires cooled premix storage (10–12°C).
GWP (100-yr)	< 1	858	1	Regulatory compliance target.
ODP	~0.00023	0	~0.00034	Negligible impact. [1]
Thermal Conductivity	9.1 (mW/m·K, gas)	12.5	10.0	Superior insulation performance.
Flash Point	None	None	None	Safe for standard manufacturing environments.

*Note: Data primarily based on the commercial (Z) isomer. The (E) isomer is chemically similar but vapor pressure curves must be verified per batch.

Mechanism of Action

HCFO-1224yd functions as a physical blowing agent.[\[2\]](#)

- **Nucleation:** Upon pressure release (mixing head) or exotherm onset, the liquid agent vaporizes.

- **Cell Growth:** The gas expands the polymer matrix. The low thermal conductivity of the gas trapped in the closed cells provides the insulation value.
- **Stabilization:** The agent must be compatible with the surfactant to prevent cell coalescence (coarsening).



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Figure 1: Mechanism of physical blowing action in polyurethane foam synthesis.

Experimental Protocol: Rigid PU Foam Preparation

Safety Warning: HCFO-1224yd has a low boiling point (~15°C). It may pressurize containers at room temperature. Open containers slowly in a fume hood. Wear safety glasses and butyl rubber gloves.

Materials & Equipment

- Polyol Component (B-Side): Polyether/Polyester polyol blend.
- Isocyanate (A-Side): Polymeric MDI (PMDI).
- Blowing Agent: HCFO-1224yd(E).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Catalysts: Amine (blowing/gelling balance) and Trimerization catalysts.
- Surfactant: Silicone surfactant optimized for HFOs (e.g., Evonik Tegostab series).
- Equipment: High-speed disperser (3000+ RPM), cooled mixing vessel (jacketed or ice bath), mold (aluminum, heated to 40-50°C).

Formulation (Reference Recipe)

Values in Parts Per Hundred Polyol (php)

Component	Amount (php)	Function
Polyol Blend	100.0	Resin backbone
Flame Retardant (TCPP)	15.0 - 20.0	Fire safety
Silicone Surfactant	1.5 - 2.5	Cell stabilization
Catalyst (Amine)	1.5 - 3.0	Reaction kinetics control
Water	0.5 - 1.5	Chemical blowing (CO2 generation)
HCFO-1224yd(E)	20.0 - 35.0	Physical Blowing Agent
Isocyanate Index	110 - 120	Stoichiometric balance

Step-by-Step Procedure

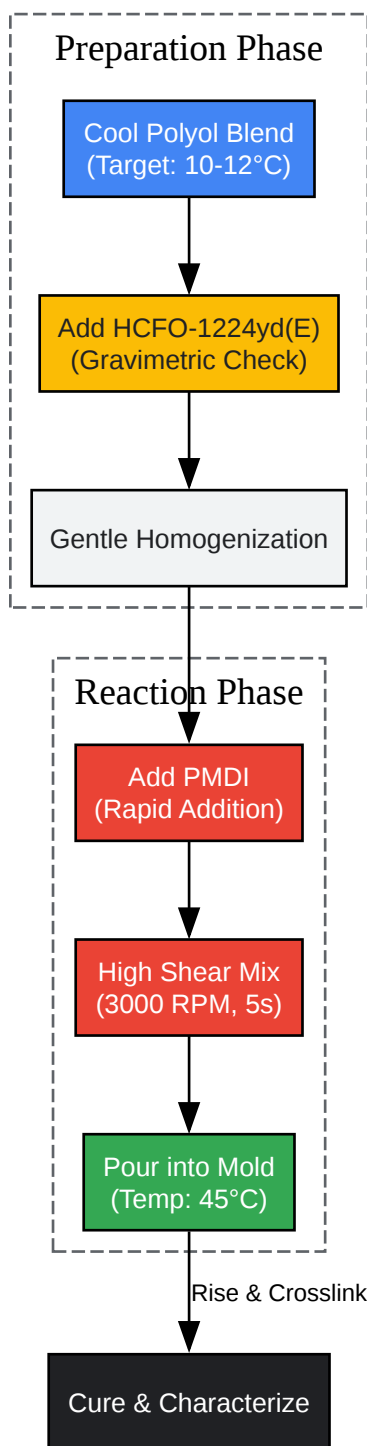
Step 1: Premix Preparation (Temperature Critical)

- **Cooling:** Condition the polyol, surfactant, flame retardant, and water to 10°C - 15°C.
Reasoning: The boiling point of 1224yd is ~15°C. Mixing at room temperature (20-25°C) will cause immediate evaporation (boil-off), altering the formulation ratio.
- **Addition:** Add the HCFO-1224yd(E) liquid to the cooled polyol blend.
- **Mixing:** Mix at low speed (to minimize heat generation) until a clear, homogeneous solution is obtained.
- **Verification:** Weigh the container before and after mixing to ensure no blowing agent loss.

Step 2: Foaming Reaction

- **Isocyanate Conditioning:** Adjust PMDI temperature to 20-25°C.
- **Final Mix:** Add the specified amount of PMDI to the cooled Premix.
- **Agitation:** Mix vigorously at 3000 RPM for 5–7 seconds. Note: High shear is required to emulsify the system, but extended mixing transfers too much mechanical heat.

- Pouring: Immediately pour the mixture into the pre-heated mold (45°C) or free-rise box.
- Curing: Allow the foam to rise and cure. Demold after 10–15 minutes.



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Figure 2: Experimental workflow for HCFO-1224yd blown foam.

Characterization & Validation

To validate the efficacy of HCFO-1224yd(E), the following endpoints must be measured against a control (e.g., HFC-245fa or Water-blown).

Test	Standard	Target Metric	Why?
Core Density	ASTM D1622	28 - 35 kg/m ³	Ensures correct expansion ratio.
Thermal Conductivity (K-factor)	ASTM C518	< 19.0 mW/m·K	Primary performance metric. 1224yd should outperform water-blown foams significantly.
Dimensional Stability	ASTM D2126	< 1% change	Verifies gas does not plasticize the polymer or condense/shrink at low temps.
Closed Cell Content	ASTM D6226	> 90%	Essential for insulation and preventing gas escape.

Troubleshooting Guide

- Issue: Foam Shrinkage.
 - Cause: HCFO-1224yd(E) condensing inside cells if the polymer matrix is too weak.
 - Fix: Increase Isocyanate Index or catalyst concentration to strengthen the polymer walls faster.
- Issue: Boiling/Frothing at Mix Head.
 - Cause: Premix temperature too high (above 15°C).

- Fix: Cool premix further or pressurize the mixing head (if using machine).

References

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- Fukushima, M. (2018). New Generation Low GWP Refrigerant AMOLEA 1224yd. Chillventa Congress.

Disclaimer: This protocol is for research purposes. Users must verify the specific isomer properties (E vs Z) of their raw material, as commercial supplies are typically the Z-isomer.

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